Operational Guide: Disposal of D-[1,3-13C2]Glucose

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Compound of Interest	
Compound Name:	*D-[1,3-13C2]Glucose*
CAS No.:	*478529-30-5*
Cat. No.:	*B3268384*

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Executive Safety Summary

Status:NON-RADIOACTIVE / NON-HAZARDOUS GHS Classification: Not Classified (Safe)

D-[1,3-13C2]Glucose is a stable isotope-labeled compound. Unlike its carbon-14 (

) counterpart, it emits no ionizing radiation. It does not require shielding, Geiger counters, or Nuclear Regulatory Commission (NRC) oversight.

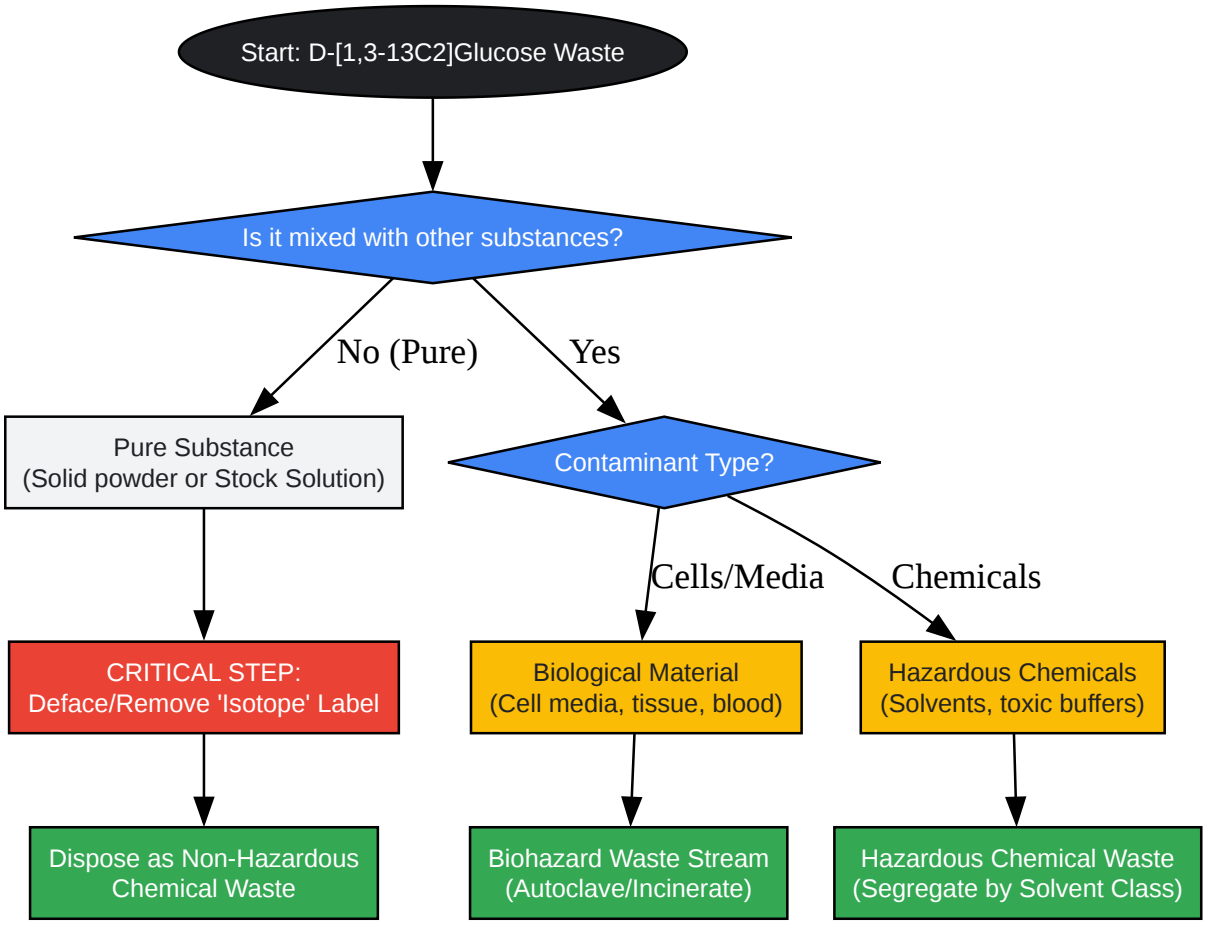
The Critical Risk: The primary operational risk is misidentification. To an uninformed observer or waste auditor, a vial labeled "Isotope" or "13C-Glucose" may be mistaken for radioactive material, triggering false alarms or expensive HazMat interventions.

Core Directive: Disposal protocols are dictated by what the glucose is mixed with (biologicals, solvents, or buffers), not by the glucose itself.

Disposal Decision Matrix

Use the following logic flow to determine the correct waste stream.

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Figure 1: Decision matrix for determining the appropriate waste stream based on contamination status.

Detailed Protocols

Scenario A: Pure Stock Disposal (Expired or Excess)

Context: You have a vial of dry powder or a pure aqueous stock solution that is expired or no longer needed.

- Verification: Confirm the material is **D-[1,3-13C2]Glucose** and not a radioactive analog (

  or

). Check the label for the radiation trefoil symbol (☢). If absent, proceed.

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- Label Defacement (Mandatory):
  - Use a permanent marker to black out the words "Isotope," "13C," and "Carbon-13" on the vial label.
  - Reasoning: Prevents "unknown white powder" scares in downstream waste processing.
- Containerization:
  - Do not flush down the drain (unless explicitly permitted by your facility's specific wastewater permit for sugar solutions). High BOD (Biochemical Oxygen Demand) loads can violate local environmental permits.
  - Place the defaced vial into the Non-Hazardous Chemical Waste container.
- Documentation: Log the disposal in your chemical inventory system to maintain accurate stock records.

Scenario B: Metabolic Waste (Cell Culture/In Vivo)

Context: Glucose has been added to cell culture media or administered to animal models.

- Classification: The hazard is now Biological, not chemical or isotopic.
- Liquid Waste (Media/Urine):
  - Collect in standard biohazard liquid waste containers.
  - Add bleach (sodium hypochlorite) to a final concentration of 10% (or facility standard) to inactivate biological agents.
  - Allow to sit for 30 minutes.
  - Dispose of via the sanitary sewer (drain) with copious water, strictly adhering to institutional EHS guidelines for neutralized bio-waste.
- Solid Waste (Plates/Tips/Tissue):
  - Collect in red biohazard bags/sharps containers.

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- Process via autoclave or incineration.
- Note: The presence of

  does not alter standard biohazard protocols.

Scenario C: Mixed Chemical Waste

Context: Glucose is dissolved in solvents (e.g., methanol/chloroform for metabolite extraction).

- Segregation: Segregate based on the solvent (e.g., Halogenated vs. Non-Halogenated).
- Labeling: Label the waste tag with the solvent names. You may list "Glucose" as a constituent, but it is not the primary hazard.
- Disposal: Hand off to your facility's chemical waste management team.

Technical Data & Comparison

To reinforce the safety profile, use this comparison table for internal risk assessments.

Feature	D-[1,3-13C2]Glucose **(Stable)**	D-[14C]Glucose **(Radioactive)**
Radiation Type	None	Beta ( ) Emitter
Half-Life	Stable (Infinite)	5,730 Years
Shielding	None Required	Plexiglass/Lucite
Disposal Cost	Low (Standard Waste)	High (Radioactive Waste)
Regulatory Body	OSHA / Local EHS	NRC / RSO
GHS Symbol	None	Radioactive Trefoil

Waste Stream Workflow

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The following diagram illustrates the chain of custody from the lab bench to the final disposal facility.



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Figure 2: Chain of custody workflow for laboratory waste handling.

References

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- 2. How to Dispose the Waste from Isotope Labeling [bocsci.com]
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